

Safe Disposal of Piroxicam-d4: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Piroxicam-d4

Cat. No.: B15609859

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For researchers, scientists, and drug development professionals, the proper disposal of **Piroxicam-d4** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. **Piroxicam-d4**, a deuterated form of the non-steroidal anti-inflammatory drug (NSAID) Piroxicam, requires careful handling due to its toxicological properties. This guide provides essential safety and logistical information for its appropriate disposal.

Health and Safety Hazards

Piroxicam is classified as toxic if swallowed and may cause damage to organs, specifically the gastrointestinal tract, through prolonged or repeated exposure.^[1] Therefore, adherence to strict safety protocols during handling and disposal is paramount.

Disposal Procedures

Waste material containing **Piroxicam-d4** must be disposed of in accordance with all applicable national and local regulations.^{[1][2]} It is imperative to consult your institution's environmental health and safety (EHS) department for specific guidelines.

Key Disposal Steps:

- **Do Not Mix:** Keep **Piroxicam-d4** waste separate from other chemical waste.^[1] Do not mix it with other substances.
- **Original Containers:** Whenever possible, leave the chemical in its original container.^[1]

- Contaminated Materials: Any materials that have come into contact with **Piroxicam-d4**, such as personal protective equipment (PPE), weighing boats, or contaminated glassware, should be treated as hazardous waste.
- Packaging: Contaminated packaging should be disposed of in the same manner as the unused product.[\[3\]](#)
- Labeling: Ensure all waste containers are clearly and accurately labeled as "Hazardous Waste" and include the chemical name "**Piroxicam-d4**".
- Approved Disposal Facility: Arrange for the collection and disposal of **Piroxicam-d4** waste through an approved and licensed hazardous waste disposal company.[\[1\]](#)

In the event of a spill:

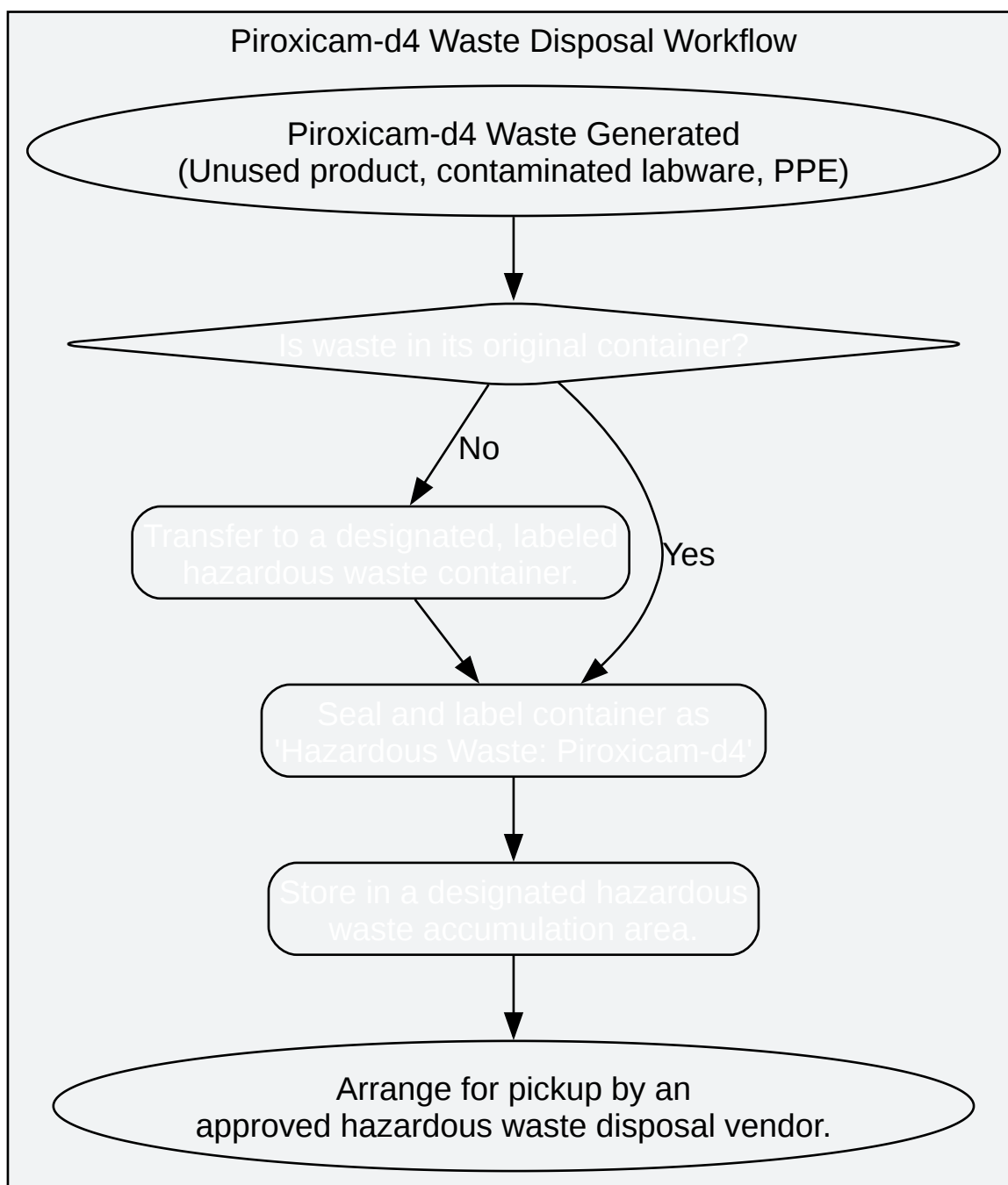
- Avoid dust formation.[\[4\]](#)
- Sweep or shovel the material into a suitable, closed container for disposal.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

Hazard Classification	GHS Precautionary Statements
Acute Toxicity (Oral), Category 3	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [1]
Specific Target Organ Toxicity (Repeated Exposure), Category 2	P314: Get medical advice/attention if you feel unwell. [1]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant. [1]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Piroxicam-d4** in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **Piroxicam-d4** waste.

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